

# Voglibose Storage & Handling Specifications

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Voglibose

CAS No.: 83480-29-9

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For the handling of **voglibose** in a research or manufacturing setting, the following conditions are recommended based on the reviewed literature.

Aspect	Specification / Recommended Condition
Storage Temperature	Room temperature (20°C to 25°C / 68°F to 77°F) [1].
Environmental Controls	Protect from moisture, heat, and direct sunlight. Keep in original packaging to protect from air exposure [1].
Solution Stability (pH)	Stable in solution at pH 5–7; unstable at pH <4; decomposes under alkaline conditions [2].
Photostability (Solid Form)	Stable as a dry film. On surfaces, decomposes by sunlight [2].
Common Degradation Products	Cytosine (identified as a main degradation product from sunlight exposure) [2].

## Forced Degradation Studies & Analytical Methods

Forced degradation studies help identify the intrinsic stability of a drug substance and are crucial for developing stability-indicating analytical methods. The following table summarizes key findings from a

stability-indicating UV spectrophotometric study on **voglibose** [3].

Stress Condition	Experimental Details	Observed Degradation
Acidic Hydrolysis	0.1 N HCl at 60°C for 8 days [3].	Significant degradation [3].
Alkaline Hydrolysis	0.1 N NaOH at 60°C for 4 days [3].	Significant degradation [3].
Oxidative Degradation	Exposed to 3% H <sub>2</sub> O <sub>2</sub> [3].	Significant degradation [3].
Thermal Degradation (Solid)	80°C for 4 days [3].	Significant degradation [3].
Photolytic Degradation (UV)	UV radiation (1.4 flux intensity) for 48 hours [3].	Significant degradation [3].

**Validated Stability-Indicating UV Method** [3]: This method can be used to study the degradation behavior of **voglibose** and its products.

- **Solvent:** 0.1 N NaOH
- **Detection Wavelength ( $\lambda_{max}$ ):** 214.5 nm
- **Linearity Range:** 5-25 µg/mL
- **Correlation Coefficient (r):** >0.999
- **Limit of Detection (LOD):** 0.24 µg/mL
- **Limit of Quantitation (LOQ):** 0.73 µg/mL

## FAQs for Technical Support

Here are answers to anticipated frequently asked questions.

**Q1: What is the most critical factor to control when storing solid voglibose?** While temperature should be maintained at room temperature, **protection from moisture** is paramount. The recommendation to keep it in its original packaging is specifically to protect it from air (and thus, humidity), which could lead to physical or chemical degradation over time [1].

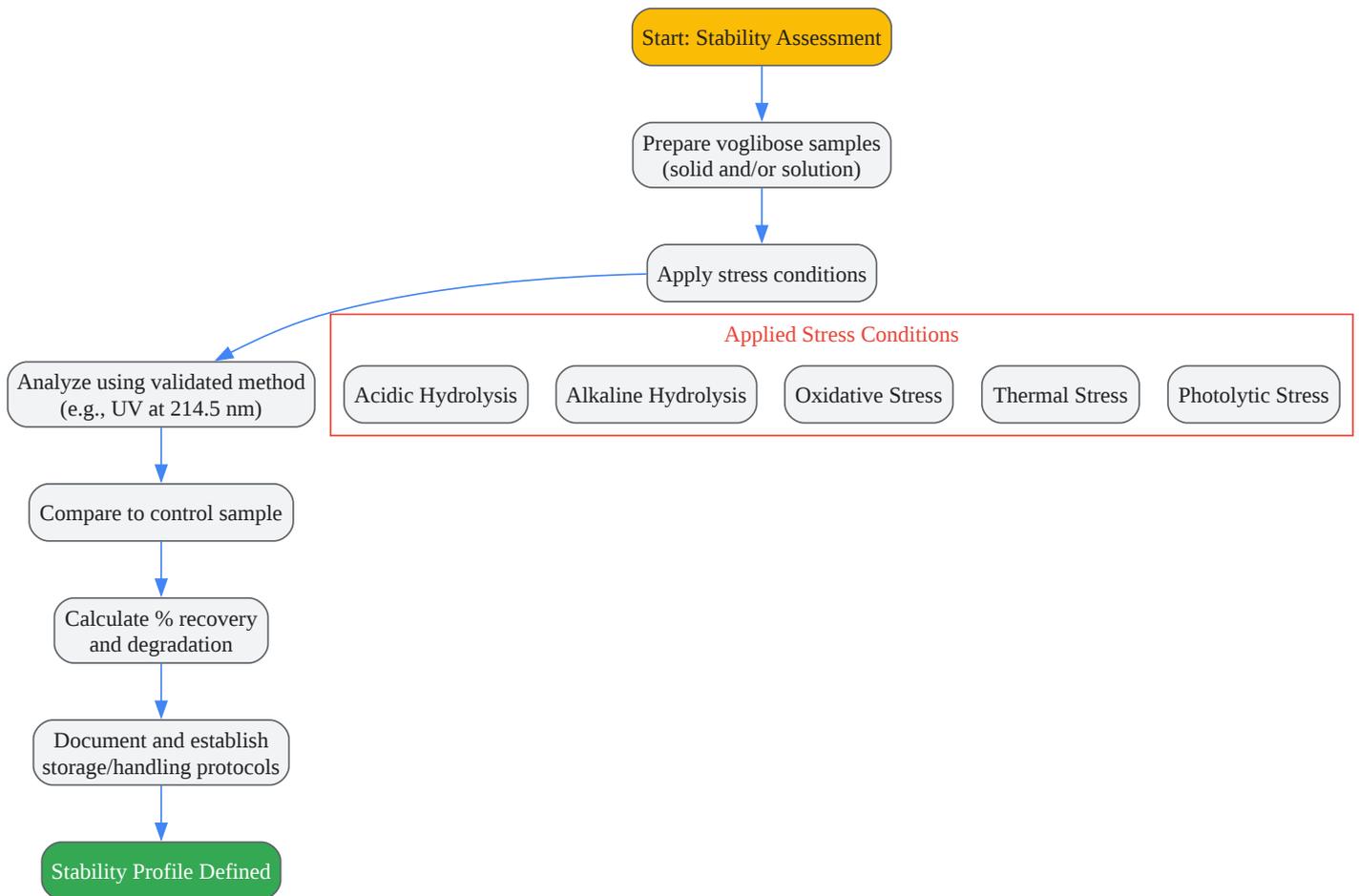
**Q2: My voglibose solution was left in a clear container on the lab bench. Is it still usable?** It is likely degraded. Studies show that **voglibose** decomposes on surfaces when exposed to sunlight, with cytosine identified as a primary degradation product [2]. For experimental consistency, it is recommended to prepare fresh solutions and protect them from light.

**Q3: How can I analytically confirm if my voglibose sample has degraded?** You can use the stability-indicating UV spectrophotometric method detailed above [3]. This method has been validated to detect changes in the **voglibose** concentration in the presence of its degradation products. For higher specificity, an RP-HPLC method using an Amino (NH<sub>2</sub>) column has also been developed and validated [4].

**Q4: Are there any stability concerns for novel voglibose formulations, like nanosponges?** Yes, formulation can impact stability. Recent research on **voglibose** nanosponges (V-NSF) and nanocrystals (V-NCF) indicates these nanoformulations require their own stability profiles. The cited study performed stability studies on its optimized formulations, suggesting that researchers working with novel delivery systems should conduct formulation-specific stability testing [5].

## Experimental Workflow for Stability Assessment

The following diagram outlines a logical workflow for conducting a stability assessment of **voglibose** in a laboratory setting, based on the information gathered.



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## References

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To cite this document: Smolecule. [Voglibose Storage & Handling Specifications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b546850#voglibose-storage-stability-and-handling>]

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